

Proper Disposal of 17-Hydroxyisolathyrol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594549

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For researchers, scientists, and drug development professionals, the safe handling and disposal of investigational compounds like **17-Hydroxyisolathyrol** are paramount to ensuring a secure laboratory environment and regulatory compliance. While **17-Hydroxyisolathyrol** is not classified as a hazardous substance, the toxicological properties have not been exhaustively studied.^[1] Therefore, a cautious approach to its disposal is warranted, adhering to best practices for chemical waste management. This guide provides essential procedural steps for the proper disposal of **17-Hydroxyisolathyrol**.

Chemical and Physical Properties

A summary of the known properties of **17-Hydroxyisolathyrol** is presented below. The lack of comprehensive data underscores the need for careful handling.

Property	Value
Molecular Formula	C20H30O5
Molecular Weight	350.45 g/mol
Appearance	Solid
Purity	≥98%
Solubility	DMSO: 50 mg/mL (142.67 mM)
Storage	Store at -20°C for short-term, -80°C for long-term in a sealed container away from moisture and light.[2]
Hazard Classification	Not a hazardous substance or mixture.[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]
Hazardous Decomposition	Under fire conditions, may decompose and emit toxic fumes.[1]

Step-by-Step Disposal Protocol

Given the limited specific disposal guidelines for **17-Hydroxyisolathyrol**, the following protocol is based on general best practices for the disposal of non-hazardous chemical waste in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Before handling **17-Hydroxyisolathyrol** for disposal, ensure you are wearing appropriate PPE, including:
 - Safety glasses or goggles
 - Chemical-resistant gloves
 - Laboratory coat

2. Waste Identification and Segregation:

- **Identify Waste:** All materials contaminated with **17-Hydroxyisolathyrol**, including the pure substance, solutions, partially used vials, and contaminated labware (e.g., pipette tips, gloves), should be treated as chemical waste.
- **Segregate Waste:** Do not mix **17-Hydroxyisolathyrol** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

3. Waste Collection and Containment:

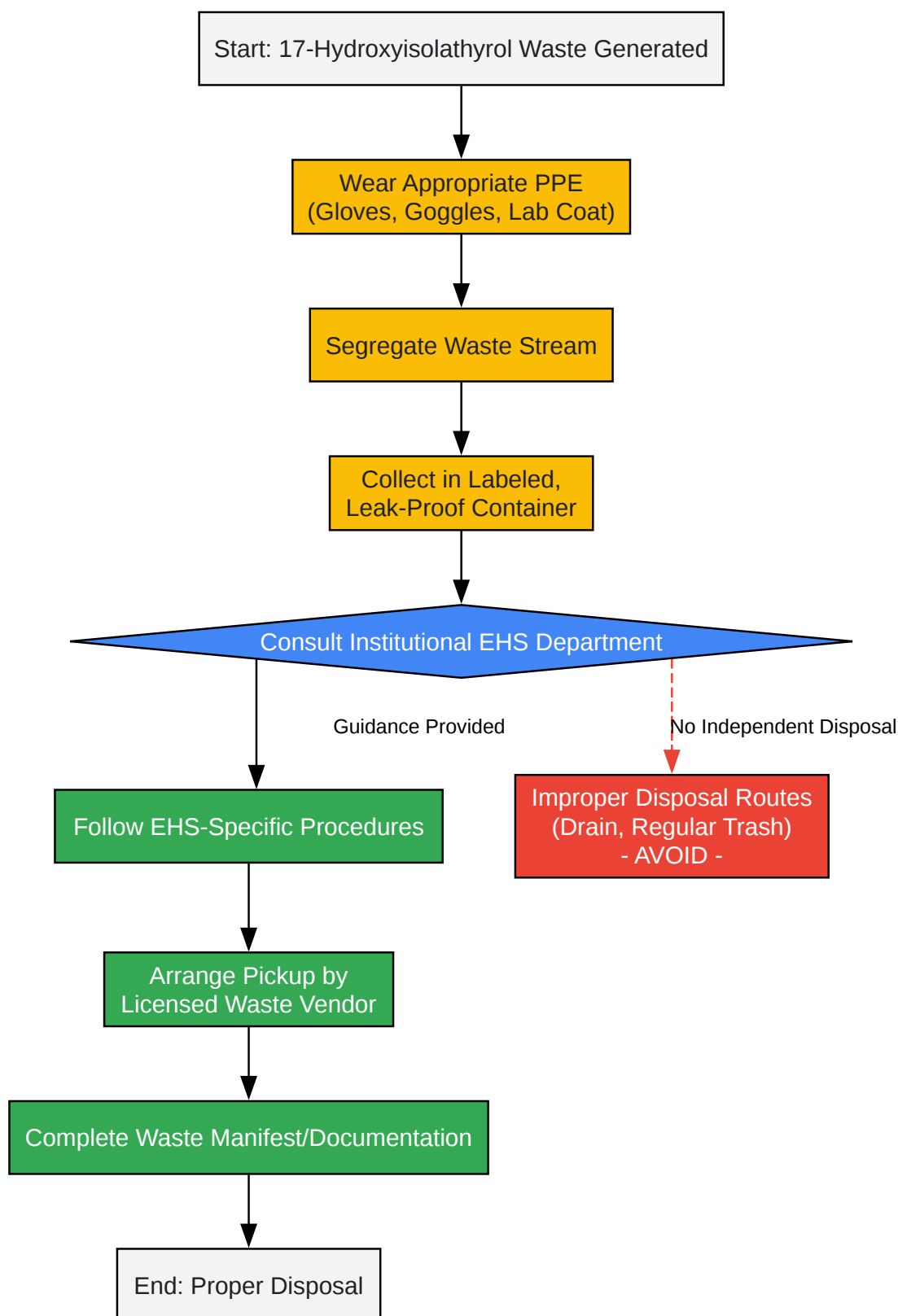
- **Primary Container:** Collect all **17-Hydroxyisolathyrol** waste in a designated, leak-proof container that is chemically compatible.
- **Labeling:** The waste container must be clearly labeled with "Chemical Waste" and the name "**17-Hydroxyisolathyrol**".
- **Container Management:** Keep the waste container closed except when adding waste.

4. Consultation and Disposal Path:

- **Consult EHS:** The primary step is to consult your institution's EHS department. They will provide specific guidance based on local, state, and federal regulations.
- **Licensed Waste Vendor:** Disposal should be carried out through a licensed hazardous or chemical waste disposal company. Your EHS department will have approved vendors.
- **Avoid Environmental Release:** Do not dispose of **17-Hydroxyisolathyrol** down the drain or in the regular trash.^[1] While not classified as hazardous, its effects on the environment are unknown.^[1]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **17-Hydroxyisolathyrol**.



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Caption: Workflow for the proper disposal of **17-Hydroxyisolathyrol**.

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References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]
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